

Preclinical Data on MBX-1162 Remains Undisclosed

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MBX-1162

Cat. No.: B1676254

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Carmel, Indiana - A thorough review of publicly available information, including corporate presentations, SEC filings, and scientific publications from MBX Biosciences, reveals no specific preclinical data, experimental protocols, or signaling pathway information for a compound designated as **MBX-1162**. It is possible that **MBX-1162** is an internal codename for a compound not yet publicly disclosed, a discontinued project, or an incorrect identifier.

MBX Biosciences' public pipeline focuses on the clinical-stage candidates:

- Canvuparatide (MBX 2109): A long-acting parathyroid hormone (PTH) analog for the treatment of hypoparathyroidism.
- Imapexptide (MBX 1416): A glucagon-like peptide-1 (GLP-1) receptor antagonist for post-bariatric hypoglycemia.
- MBX 4291: A GLP-1/GIP co-agonist prodrug candidate for the treatment of obesity.

While the company has mentioned a broader preclinical obesity portfolio, specific details and compound names beyond MBX 4291 have not been made public.

Researchers and professionals interested in the preclinical work of MBX Biosciences are encouraged to monitor the company's official announcements and scientific publications for potential future disclosures. At present, a detailed technical guide on the preclinical animal models for a compound specifically named **MBX-1162** cannot be generated due to the absence of public data.

Should information on **MBX-1162** become available, or if there is interest in a detailed report on the publicly disclosed preclinical data for another MBX Biosciences candidate, such a guide could be compiled, adhering to the specified requirements for data presentation, experimental protocols, and pathway visualizations.

- To cite this document: BenchChem. [Preclinical Data on MBX-1162 Remains Undisclosed]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1676254#mbx-1162-preclinical-animal-models\]](https://www.benchchem.com/product/b1676254#mbx-1162-preclinical-animal-models)

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